

Technical Support Center: Minimizing Radiation Dose in DOTA-NI-fapi-04 Imaging

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Compound of Interest

Compound Name: DOTA-NI-fapi-04

Cat. No.: B15610406

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to minimize radiation dose during **DOTA-NI-fapi-04** imaging experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected radiation dose from a typical [68Ga]Ga-**DOTA-NI-fapi-04** PET/CT scan?

The effective absorbed dose for [68Ga]Ga-**DOTA-NI-FAPI-04** has been calculated to be approximately 1.95E-02 mSv/MBq.^{[1][2]} For a typical administered activity of 200 MBq, the effective dose from the radiotracer would be approximately 3.9 mSv. The total effective dose for a PET/CT scan also includes the dose from the CT component, which can be around 3.7 mSv for a low-dose scan, resulting in a total estimated effective dose of about 7.6 mSv.^{[3][4][5][6]}

Q2: How does the radiation dose of [68Ga]Ga-**DOTA-NI-fapi-04** compare to other FAPI tracers and standard PET agents?

The radiation dose of [68Ga]Ga-**DOTA-NI-fapi-04** is comparable to other 68Ga-labeled FAPI tracers. For instance, the effective dose of [68Ga]Ga-FAPI-04 is in the range of 1.27 - 1.64 x

10-2 mSv/MBq. These doses are generally in the same range as or lower than other commonly used PET tracers like [18F]FDG, [68Ga]Ga-PSMA-11, and [68Ga]Ga-DOTATATE.

Q3: Which organs receive the highest radiation dose during a [68Ga]Ga-**Dota-NI-fapi-04** scan?

For most 68Ga-labeled FAPI tracers, the urinary bladder wall consistently receives the highest absorbed dose due to the renal clearance of the radiotracer.^{[5][7]} Other organs that may receive notable doses include the kidneys, uterus, and pancreas.^{[7][8]}

Q4: Are there any specific patient preparation steps to minimize radiation dose?

While extensive patient preparation such as fasting is generally not required for FAPI PET imaging, ensuring adequate hydration can promote faster clearance of the tracer from the body, potentially reducing the radiation dose to the bladder and other organs.^[9] Patients should be encouraged to void frequently, especially before the scan, to minimize the radiation dose to the bladder wall.^[7]

Q5: Can the injected activity of [68Ga]Ga-**Dota-NI-fapi-04** be reduced?

Yes, the injected activity can often be reduced, particularly when using modern PET/CT scanners with high sensitivity, such as those with a long axial field-of-view (LAFOV).^{[10][11][12]} One study on [68Ga]Ga-FAPI-04 demonstrated that good image quality could be achieved with as low as 0.84-1.14 MBq/kg.^{[10][11][12]} However, reducing the activity should be balanced with maintaining diagnostic image quality.

Troubleshooting Guides

Issue 1: Poor Image Quality After Reducing Injected Activity

- Question: I reduced the injected activity of [68Ga]Ga-**Dota-NI-fapi-04** to minimize radiation dose, but now the images are noisy and lesion detectability is poor. What can I do?
- Answer:
 - Increase Scan Acquisition Time: A primary strategy to compensate for lower counts from a reduced activity is to increase the scan duration per bed position.^[7] This allows the scanner to collect more data, which can improve image statistics and reduce noise.

- Utilize Advanced Reconstruction Algorithms: Modern PET scanners are equipped with advanced image reconstruction algorithms, such as iterative reconstruction (IR) with time-of-flight (TOF) and point spread function (PSF) modeling. These algorithms are more effective at reducing image noise compared to older methods like filtered back-projection (FBP).[\[13\]](#)[\[14\]](#)[\[15\]](#) Ensure that these features are enabled and optimized in your reconstruction protocol.
- Review Scanner Specifications: Confirm the minimum recommended activity for your specific PET scanner model and the imaging protocol in use. Some scanners have higher sensitivity and are better suited for low-dose imaging.
- Consider a Modest Increase in Activity: If the above steps do not sufficiently improve image quality, a slight increase in the injected activity may be necessary. Always adhere to the As Low As Reasonably Achievable (ALARA) principle.

Issue 2: High Radiation Dose from the CT Component

- Question: The estimated radiation dose from our **[68Ga]Ga-Dota-NI-fapi-04** PET/CT protocol is higher than expected, and it seems the CT scan is a major contributor. How can we reduce the CT dose?
- Answer:
 - Use a Low-Dose CT Protocol: For PET/CT, the CT scan is often primarily for attenuation correction and anatomical localization, not for diagnostic purposes. In such cases, a low-dose CT protocol with reduced tube voltage (e.g., 80-100 kVp) and tube current (e.g., <50 mAs) can significantly decrease the radiation dose.[\[16\]](#) The CT dose can often be reduced by 50-80% compared to a diagnostic CT.[\[7\]](#)
 - Employ Iterative Reconstruction for CT: Similar to PET, iterative reconstruction algorithms are available for CT and can maintain image quality at lower radiation doses.[\[17\]](#)[\[18\]](#)
 - Optimize Scan Range: Limit the CT scan range to only the area necessary for the PET acquisition and clinical question.
 - Consider PET/MRI: If available, PET/MRI is an alternative imaging modality that eliminates the radiation dose from the CT component entirely.[\[7\]](#)

Issue 3: Unexpected Tracer Biodistribution Affecting Dosimetry

- Question: We observed an unusual biodistribution of [68Ga]Ga-**Dota-NI-fapi-04** in a subject, with high uptake in a non-target organ. How does this affect our radiation dose assessment, and what could be the cause?
- Answer:
 - Re-evaluate Dosimetry Calculations: Any significant deviation from the expected biodistribution will alter the organ-absorbed doses. It is crucial to perform patient-specific dosimetry in such cases by delineating the organs with unexpected uptake on the PET images and calculating the residence time of the tracer in these organs.
 - Investigate Potential Causes:
 - Pathological Conditions: Unforeseen inflammatory or fibrotic processes can lead to FAPI tracer uptake.[\[19\]](#)[\[20\]](#) Review the patient's clinical history for any such conditions.
 - Pharmacokinetic Interactions: Although not commonly reported for FAPI tracers, consider any concomitant medications that might alter the tracer's biodistribution.
 - Radiopharmaceutical Quality: Ensure that the radiopharmaceutical passed all quality control tests, including radiochemical purity, to rule out impurities that could lead to altered biodistribution.
 - Document and Report: Detailed documentation of such cases is essential for building a comprehensive understanding of the in-vivo behavior of [68Ga]Ga-**Dota-NI-fapi-04**.

Quantitative Data Summary

Table 1: Comparison of Effective Doses for Various FAPI and Standard PET Tracers

Radiotracer	Effective Dose (mSv/MBq)	Reference
[68Ga]Ga-Dota-NI-fapi-04	1.95E-02	[1][2]
[68Ga]Ga-FAPI-04	1.27E-02 to 1.64E-02	[6]
[68Ga]Ga-FAPI-02	1.80E-02	[4]
[68Ga]Ga-FAPI-46	7.80E-03	[21]
[18F]FDG	~1.90E-02	[4]
[68Ga]Ga-PSMA-11	~1.60E-02 to 2.40E-02	[4]
[68Ga]Ga-DOTATATE	~2.10E-02	[4]

Table 2: Organ-Specific Absorbed Doses for 68Ga-Labeled FAPI Tracers (mGy/MBq)

Organ	[68Ga]Ga-FAPI-04	[68Ga]Ga-FAPI-46
Bladder Wall	1.45E-01	4.83E-02
Kidneys	3.24E-02	1.60E-02
Uterus	3.31E-02	9.54E-03
Pancreas	3.06E-02	-
Spleen	1.11E-02	-
Heart Wall	1.11E-02	1.11E-02
Liver	1.01E-02	1.01E-02
Red Marrow	-	8.49E-04
Reference	[7]	[3]

Experimental Protocols

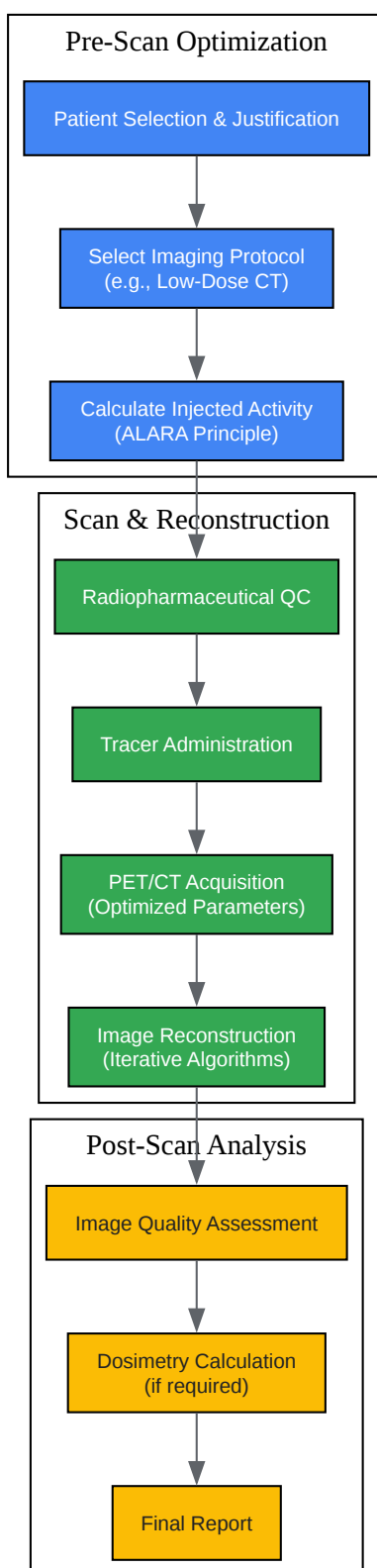
Detailed Methodology for a [68Ga]Ga-Dota-NI-fapi-04 Dosimetry Study

- Subject Recruitment and Preparation:

- Recruit subjects with a confirmed diagnosis for which FAPI imaging is indicated.
- Obtain written informed consent.
- No specific dietary preparation (e.g., fasting) is required.[\[9\]](#)
- Encourage subjects to be well-hydrated before and after the scan.
- Radiopharmaceutical Preparation and Quality Control:
 - Synthesize **[68Ga]Ga-Dota-NI-fapi-04** using an automated synthesis module.
 - Perform quality control tests to ensure sterility, apyrogenicity, and high radiochemical purity (>95%).
- Tracer Administration and Imaging:
 - Administer a known activity of **[68Ga]Ga-Dota-NI-fapi-04** intravenously. The typical injected activity ranges from 150 to 250 MBq.[\[22\]](#)[\[23\]](#)
 - Perform serial whole-body PET/CT scans at multiple time points post-injection (e.g., 10 minutes, 1 hour, and 3 hours).[\[21\]](#)
 - The CT component should be a low-dose scan for attenuation correction.
- Image Analysis and Dosimetry Calculation:
 - Reconstruct PET images using an iterative algorithm with corrections for attenuation, scatter, and randoms.
 - Draw volumes of interest (VOIs) over source organs (e.g., bladder, kidneys, liver, spleen, etc.) and any visible tumors on the PET images from each time point.
 - Calculate the percentage of injected activity in each source organ at each time point to generate time-activity curves.
 - Integrate the time-activity curves to determine the residence time of the radiotracer in each source organ.

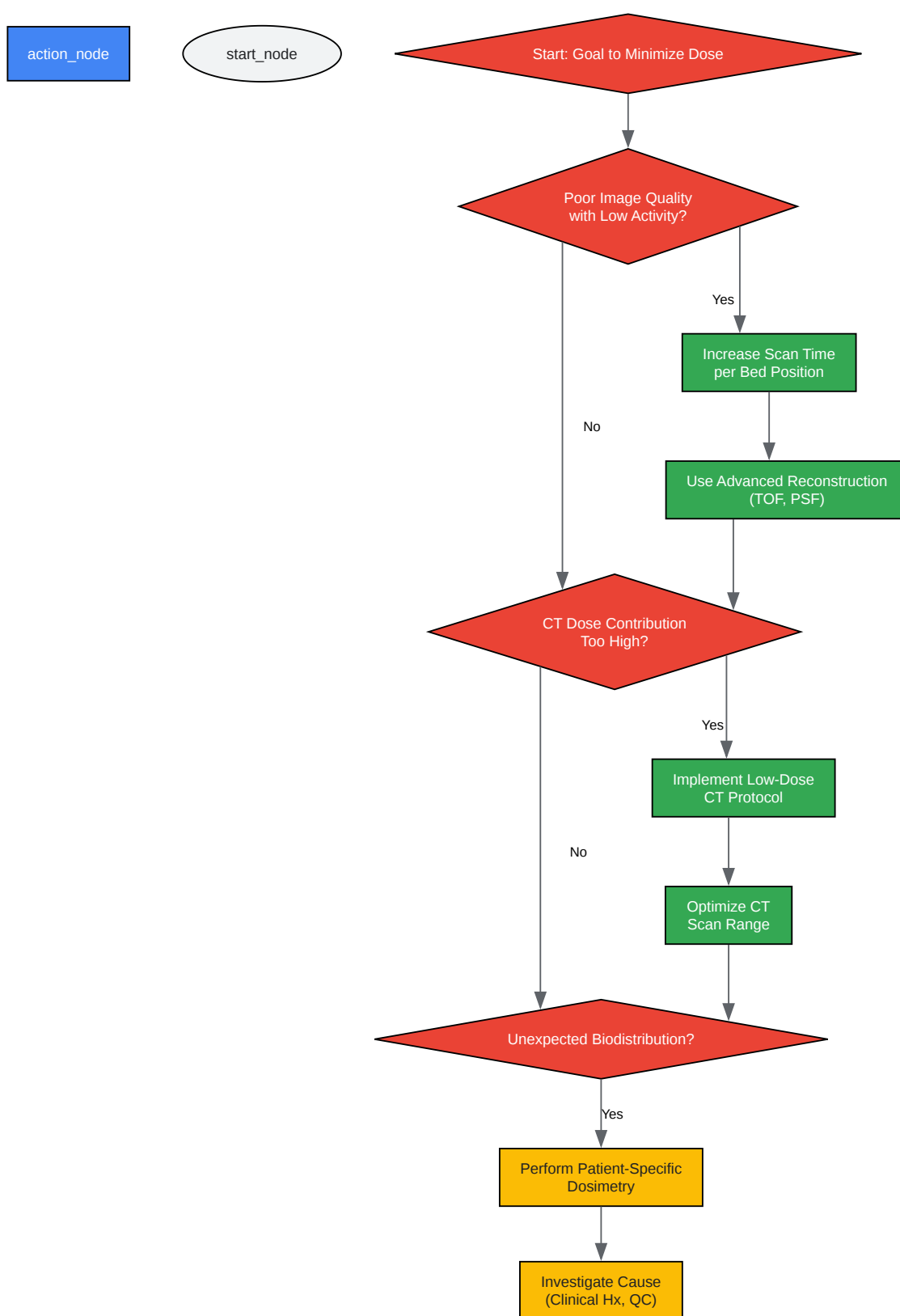
- Use dosimetry software, such as OLINDA/EXM, to calculate the absorbed doses to target organs and the total body effective dose based on the MIRD formalism.[21]

Visualizations



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Caption: Workflow for optimizing radiation dose in **Dota-NI-fapi-04** imaging.



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